

2-Chloro-5-fluoropyrimidine molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-5-fluoropyrimidine

Cat. No.: B020137

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In-depth Technical Guide: 2-Chloro-5-fluoropyrimidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **2-Chloro-5-fluoropyrimidine**, a key building block in pharmaceutical and agrochemical synthesis.

Core Molecular Data

The fundamental molecular properties of **2-Chloro-5-fluoropyrimidine** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and formulation development.

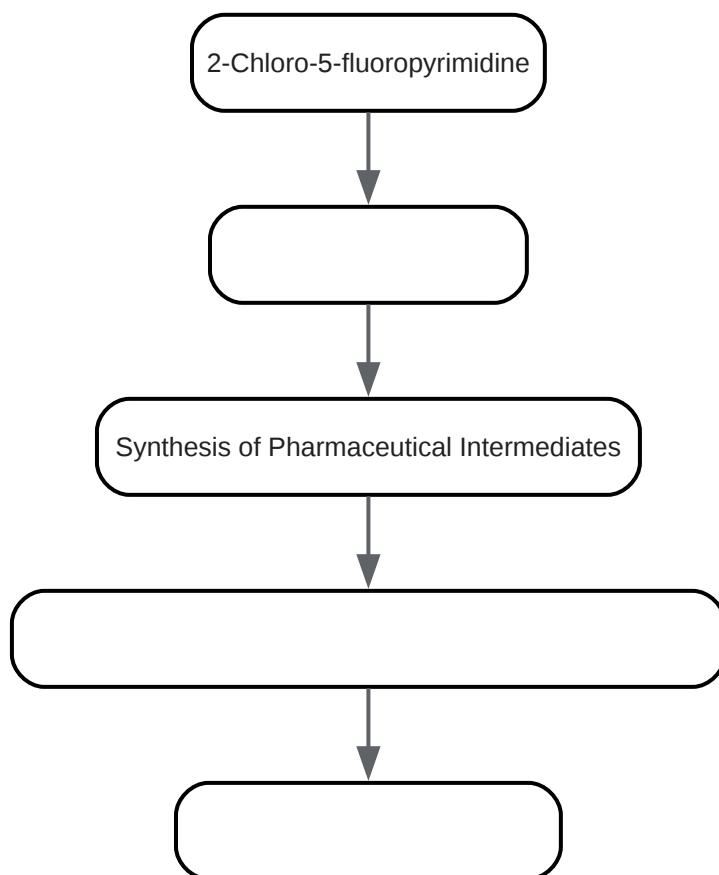
Parameter	Value	Citations
Molecular Formula	C4H2ClFN2	[1] [2] [3] [4] [5] [6]
Molecular Weight	132.52 g/mol	[2] [3] [4] [5] [6]
Canonical SMILES	C1=C(C=NC(=N1)Cl)F	[1] [2]
InChI Key	AGYUQBNABXVWMS- UHFFFAOYSA-N	[1] [2]
CAS Number	62802-42-0	[1] [2] [3] [4] [6]

Physicochemical Properties

2-Chloro-5-fluoropyrimidine is a halogenated pyrimidine derivative.^[1] It typically appears as a clear, colorless to yellow liquid.^{[1][6]} The compound is soluble in organic solvents but has limited solubility in water.^[1] It is utilized as a starting material in the synthesis of a variety of compounds, including 5-fluoro-2-amino pyrimidines and 5-fluoro-2-cyano pyrimidine, which are intermediates for potent inhibitors of kinases like JAK2.

Logical Relationship: Synthesis Utility

The structural features of **2-Chloro-5-fluoropyrimidine** make it a versatile reagent in medicinal chemistry, particularly for the development of kinase inhibitors and other targeted therapeutics.



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Caption: Synthetic utility of **2-Chloro-5-fluoropyrimidine**.

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References

- 1. Page loading... [guidechem.com]
- 2. 2-Chloro-5-fluoropyrimidine | C4H2ClFN2 | CID 583466 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 62802-42-0|2-Chloro-5-fluoropyrimidine|BLD Pharm [bldpharm.com]
- 4. scbt.com [scbt.com]
- 5. chembk.com [chembk.com]
- 6. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [2-Chloro-5-fluoropyrimidine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b020137#2-chloro-5-fluoropyrimidine-molecular-weight-and-formula>

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